

Essential Safety and Handling Guide for Sodium Azide (NaN₃)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: LSN2814617

Cat. No.: B608657

[Get Quote](#)

A Note to Our Valued Researchers: Information regarding the specific compound "LSN2814617" was not found in publicly available safety and chemical databases. This guide has been developed using sodium azide (NaN₃) as a representative highly hazardous laboratory chemical to illustrate the depth of safety and handling information required for such substances. Please use this as a template and cross-reference with the specific Safety Data Sheet (SDS) for your compound of interest once it is available.

Hazard Overview and Initial Assessment

Sodium azide is a colorless, odorless crystalline solid.[1] It is classified as a particularly hazardous substance due to its high acute toxicity and dangerous reactivity.[2]

Key Hazards:

- **High Acute Toxicity:** Sodium azide is highly toxic if ingested, inhaled, or absorbed through the skin.[3][4] Ingestion of as little as 100-200 mg can lead to severe symptoms, and it can be fatal.[3] The central nervous system and the brain are primary target organs.[3]
- **Explosive Potential:** Sodium azide can form highly shock-sensitive and explosive heavy metal azides when it comes into contact with metals like lead, copper, silver, brass, or solder, which can be present in plumbing systems.[3][5] It can also decompose violently when heated to 275°C.[3]

- **Formation of Toxic Gas:** When in contact with acids or water, sodium azide rapidly hydrolyzes to form hydrazoic acid (HN₃), a highly toxic, volatile, and explosive gas that poses a serious inhalation hazard.[3]

Exposure Limits:

Agency	Limit	Value
ACGIH	Ceiling	0.29 mg/m ³ (as Sodium azide)
Ceiling	0.11 ppm (as Hydrazoic acid vapor)	
NIOSH	Ceiling	0.3 mg/m ³ (as NaN ₃)
Ceiling	0.1 ppm (as HN ₃)	
CAL/OSHA	Ceiling	0.1 ppm (0.3 mg/m ³)

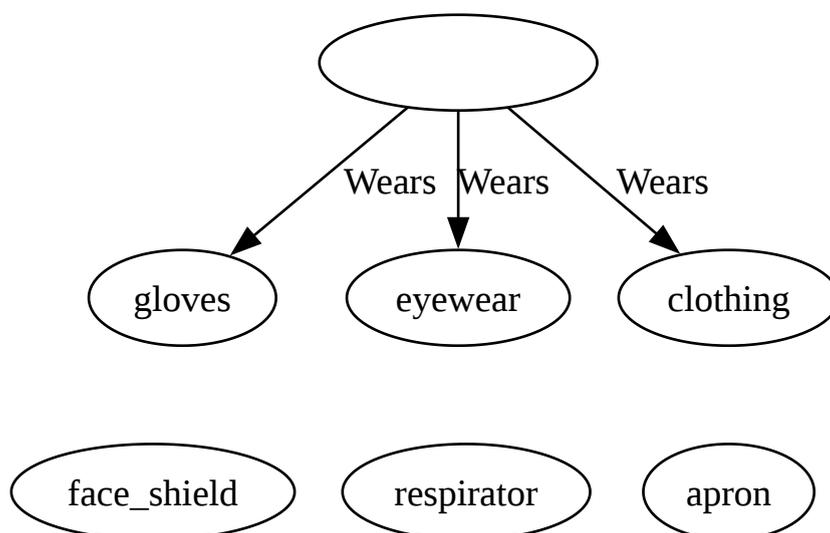
Data sourced from the Occupational Safety and Health Administration (OSHA).[6]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling sodium azide.

Core PPE Requirements:

- **Hand Protection:** Double gloving with nitrile rubber gloves (minimum 0.11mm thickness) is recommended.[2][3] Gloves must be changed frequently, at least every two hours, and immediately if contaminated.[7]
- **Eye and Face Protection:** Chemical safety goggles are required. A face shield should be worn in situations with a splash hazard.[7]
- **Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are essential. [7][8] For larger quantities where splashing is possible, a chemical-resistant apron and sleeves should be worn.[8]
- **Respiratory Protection:** A respirator may be necessary in poorly ventilated areas or during spill clean-up of the powder.



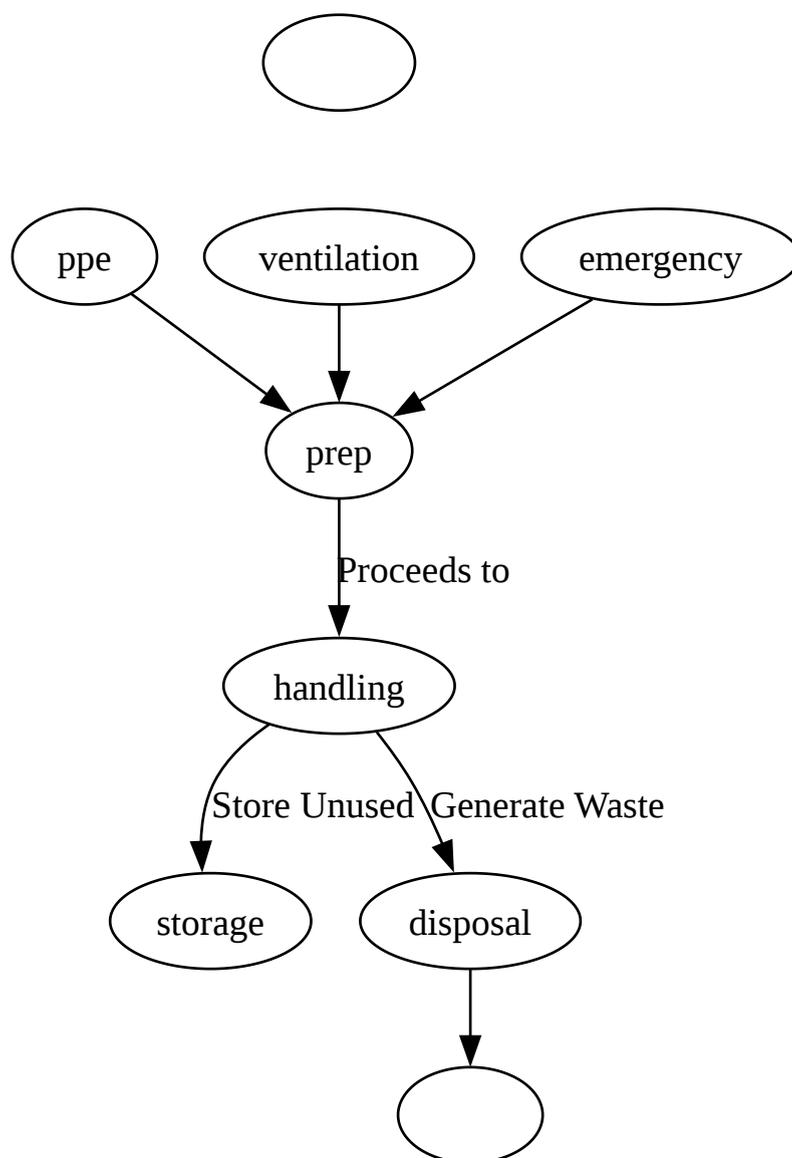
[Click to download full resolution via product page](#)

Safe Handling and Operational Workflow

Strict adherence to the following procedures is critical to minimize risk.

Preparation and Handling:

- Work Area: All work with sodium azide powder or solutions greater than 5% must be conducted in a properly functioning chemical fume hood.[3]
- Material Procurement: Order the most dilute solutions available that will meet experimental needs to minimize hazards.[2]
- Avoid Metal: Do not use metal spatulas or other metal instruments to handle sodium azide. [5][7]
- Solution Preparation: When preparing solutions, weigh the powder in a fume hood and dissolve in alkaline water (pH > 9) to prevent the formation of toxic hydrazoic acid.
- Storage: Store sodium azide in a cool, dry, well-ventilated area away from incompatible materials such as acids, heavy metals, and halogenated solvents.[3][5] Containers should be non-metallic and tightly sealed.[5]



[Click to download full resolution via product page](#)

Emergency Procedures

Immediate and correct response to an exposure or spill is crucial.

In Case of Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.[2][3] Seek immediate medical attention.[7]

- Eye Contact: Flush eyes for at least 15 minutes using an eyewash station, holding the eyelids open.[1][2] Seek immediate medical attention.[1]
- Inhalation: Move the affected person to fresh air.[9] If breathing has stopped, begin rescue breathing.[1] Seek immediate medical attention.[7]
- Ingestion: Rinse the mouth with water.[10] Do not induce vomiting. Seek immediate medical attention.[7]

Spill Response:

- Small Spills (in a fume hood): If trained, cover solid spills with a paper towel and dampen with alkaline water (pH > 9).[2] For solutions, use chemical absorbent pads.[3] Wipe the area with a soap and water solution (pH > 9).[2] All cleanup materials must be disposed of as hazardous waste.[2]
- Large Spills or Spills Outside a Fume Hood: Evacuate the area immediately and alert others.[3][7] Call emergency services.[3]

Waste Disposal

Sodium azide is classified as a P-listed hazardous waste by the EPA, meaning even the empty containers and contaminated lab ware must be treated as hazardous waste.[2]

Disposal Protocol:

- Segregation: All sodium azide waste, including contaminated PPE, pipette tips, and paper towels, must be collected in a designated, non-metallic, and clearly labeled hazardous waste container.[2]
- No Drain Disposal: Never flush solid sodium azide or concentrated solutions down the drain, as this can lead to the formation of explosive metal azides in the plumbing.[11][12]
- Dilute Solutions: Some institutions may permit the disposal of very dilute solutions (e.g., <0.1%) down the drain with copious amounts of running water, but this requires explicit authorization from your institution's environmental health and safety office.[12]

- Waste Pickup: Contact your institution's hazardous waste management group for pickup and disposal of the waste container.^[11]

References

- University of Illinois Division of Research Safety, Sodium Azide NaN₃, [\[Link\]](#)
- New Jersey Department of Health, Hazardous Substance Fact Sheet: Sodium Azide, [\[Link\]](#)
- University of Tennessee Health Science Center, Laboratory Safety Guideline: Sodium Azide, [\[Link\]](#)
- Rutgers University Environmental Health and Safety, Sodium Azide, [\[Link\]](#)
- Yale Environmental Health & Safety, Sodium Azide, [\[Link\]](#)
- Defense Centers for Public Health, Disposal of Dilute (0.01%) Sodium Azide Solution, [\[Link\]](#)
- University of Wisconsin-Madison Environment, Health & Safety, Safe Handling of Sodium Azide (SAZ), [\[Link\]](#)
- Duke University Occupational and Environmental Safety Office, Sodium Azide SOP, [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA), SODIUM AZIDE, [\[Link\]](#)
- Carl ROTH, Safety Data Sheet: Sodium azide, [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nj.gov [nj.gov]
- 2. uthsc.edu [uthsc.edu]
- 3. [Sodium Azide NaN₃ | Division of Research Safety | Illinois](#) [drs.illinois.edu]

- [4. ehs.wisc.edu \[ehs.wisc.edu\]](https://ehs.wisc.edu)
- [5. zebrafish.org \[zebrafish.org\]](https://zebrafish.org)
- [6. SODIUM AZIDE | Occupational Safety and Health Administration \[osha.gov\]](https://www.osha.gov)
- [7. ipo.rutgers.edu \[ipo.rutgers.edu\]](https://ipo.rutgers.edu)
- [8. ehs.yale.edu \[ehs.yale.edu\]](https://ehs.yale.edu)
- [9. teknova-sds.s3.us-west-1.amazonaws.com \[teknova-sds.s3.us-west-1.amazonaws.com\]](https://teknova-sds.s3.us-west-1.amazonaws.com)
- [10. cdhfinechemical.com \[cdhfinechemical.com\]](https://cdhfinechemical.com)
- [11. ehs.umich.edu \[ehs.umich.edu\]](https://ehs.umich.edu)
- [12. safety.duke.edu \[safety.duke.edu\]](https://safety.duke.edu)
- To cite this document: BenchChem. [Essential Safety and Handling Guide for Sodium Azide (NaN₃)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b608657#personal-protective-equipment-for-handling-lsn2814617\]](https://www.benchchem.com/product/b608657#personal-protective-equipment-for-handling-lsn2814617)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

